

3-Sulfopropyl methacrylate safety and handling

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An In-depth Technical Guide on the Safety and Handling of **3-Sulfopropyl Methacrylate Potassium Salt**

This guide provides comprehensive safety and handling information for **3-Sulfopropyl methacrylate** potassium salt, tailored for researchers, scientists, and professionals in drug development. The following sections detail the material's properties, associated hazards, and recommended procedures for safe use, emergency response, and disposal.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **3-Sulfopropyl methacrylate** potassium salt.

Property	Value	Reference
Synonyms	Methacrylic Acid 3-Sulfopropyl Ester Potassium Salt, 3-SPM Potassium salt	[1][2][3]
CAS Number	31098-21-2	[1][4][5]
Molecular Formula	C7H11KO5S	[4][5][6]
Molecular Weight	246.32 g/mol	[1][4][6]
Appearance	White to almost white powder or crystal	[2][7]
Melting Point	295 °C (decomposes)	[1][8]
Solubility	Water-soluble	[9]
Purity	>97.0% (HPLC)	[2][7]

Hazard Identification and Classification

3-Sulfopropyl methacrylate potassium salt is classified as a hazardous substance. The following table outlines its hazard classifications and statements.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Corrosion/Irritation (Category 2)	GHS07 (Exclamation mark)	Warning	H315: Causes skin irritation.[4][8]
Serious Eye Damage/Eye Irritation (Category 2A)	GHS07 (Exclamation mark)	Warning	H319: Causes serious eye irritation.[4][8]
Skin Sensitization (Category 1/1A)	GHS07 (Exclamation mark)	Warning	H317: May cause an allergic skin reaction. [1][2]
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	GHS07 (Exclamation mark)	Warning	H335: May cause respiratory irritation.[4][8]

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to ensure safety when working with **3-Sulfopropyl methacrylate** potassium salt.

Handling

- Engineering Controls: Work in a well-ventilated area. Use a local exhaust ventilation system, such as a fume hood, to minimize exposure to dust and vapors.[4][10]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side-shields or chemical safety goggles.[1][4]
 - Hand Protection: Wear protective gloves. Nitrile gloves provide short-term protection against small splashes. For more than incidental contact, supported polyvinyl alcohol (PVA) gloves are recommended.[1][2][10]

- Respiratory Protection: If dust is generated, use a NIOSH-approved N95 dust mask or higher-level respirator.[1]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[11]
- Hygiene Practices: Wash hands thoroughly with soap and water after handling and before breaks.[4][11] Contaminated work clothing should not be allowed out of the workplace and should be laundered separately before reuse.[2][11]

Storage

- Conditions: Store in a cool, dry, and dark place in a tightly sealed container.[3][7]
Recommended storage temperature is below 15°C.[7]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and peroxides.[6][12]
- Container Integrity: Prevent physical damage to containers.[11]

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation or a rash occurs, get medical advice.[2][3][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[4][13]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[13\]](#)
- Specific Hazards: This material is a combustible solid.[\[11\]](#) Dust clouds may form an explosive mixture with air.[\[11\]](#) Hazardous combustion products include carbon oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[13\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3.1). Avoid breathing dust and contact with skin and eyes.[\[4\]](#)[\[11\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[4\]](#)[\[13\]](#)
- Containment and Cleanup:
 - Minor Spills: Use dry clean-up procedures to avoid generating dust. Sweep or shovel the material into a clean, dry, labeled, and sealable container for disposal.[\[11\]](#)
 - Major Spills: Alert emergency responders. Control personal contact by wearing protective clothing.[\[11\]](#)

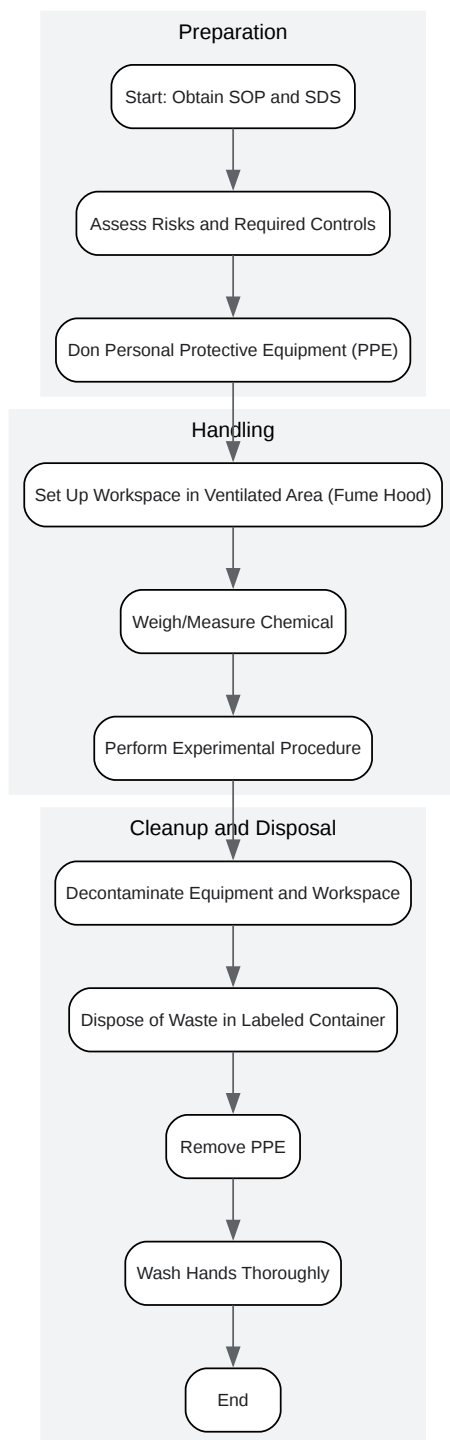
Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[\[2\]](#)[\[13\]](#)

Experimental Protocols

Detailed experimental protocols for safety testing were not available in the reviewed literature. The following represents a generalized workflow for handling the chemical in a laboratory setting.

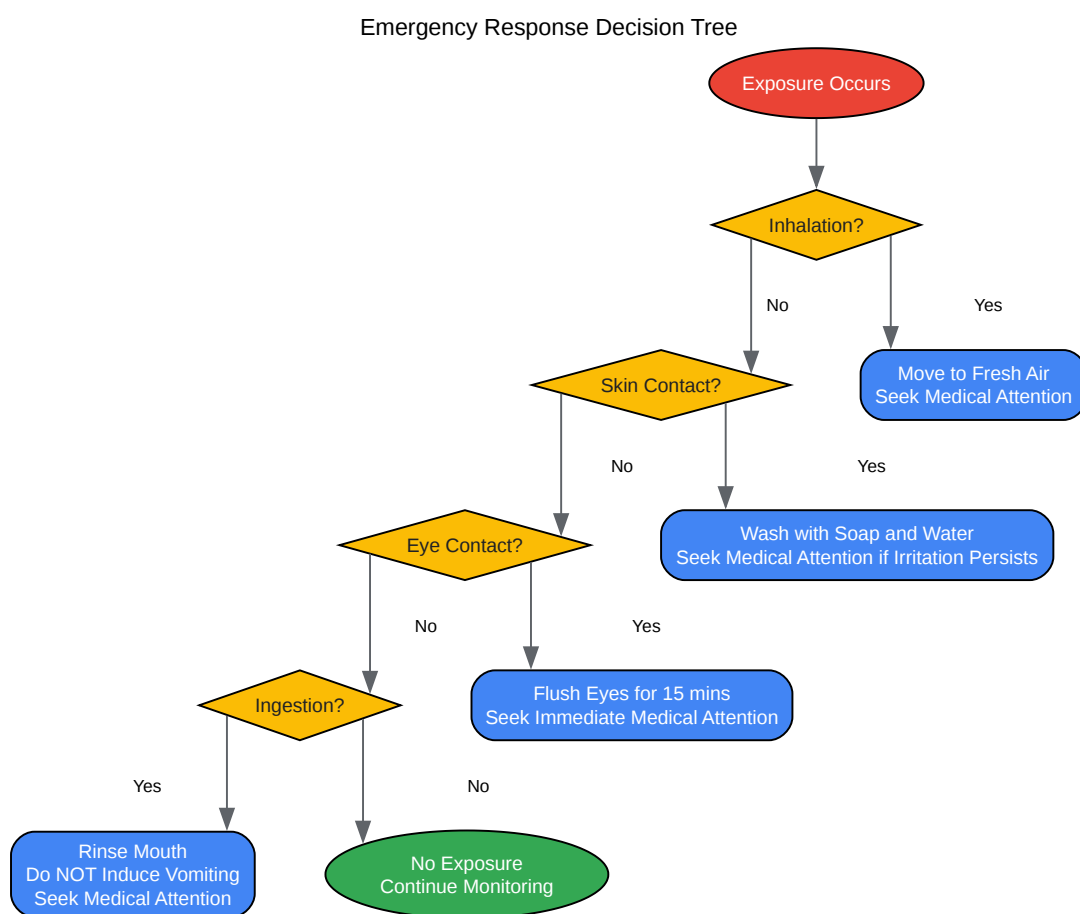
General Laboratory Handling Workflow for 3-Sulfopropyl Methacrylate Potassium Salt

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Caption: General laboratory handling workflow.

Visualizations

The following diagrams illustrate key logical relationships in the safety and handling of **3-Sulfopropyl methacrylate** potassium salt.



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Caption: Emergency response decision tree.

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